

An In-depth Technical Guide to the Physical and Chemical Properties of Bindone

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Compound of Interest

Compound Name: **Bindone**

Cat. No.: **B167395**

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Abstract

Bindone, a yellowish solid organic compound, is a tricyclic dicarbonyl compound derived from the self-condensation of 1,3-indandione. This technical guide provides a comprehensive overview of the physical and chemical properties of **Bindone**, including its structural characteristics, spectral data, and synthesis. Furthermore, this document explores the known chemical reactivity of **Bindone** and the biological activities of its derivatives, offering insights into its potential applications in organic synthesis and as a scaffold in drug discovery and development.

Introduction

Bindone, with the IUPAC name 2-(3-oxo-2,3-dihydro-1H-inden-1-ylidene)-1H-indene-1,3(2H)-dione, is a notable derivative of 1,3-indandione. Its unique structure, featuring a conjugated system of carbonyl groups and aromatic rings, imparts specific chemical reactivity and physical properties. While **Bindone** itself has limited documented biological activity, its precursor, 1,3-indandione, and various derivatives have been investigated for a range of pharmacological effects, suggesting the potential of the **Bindone** scaffold in medicinal chemistry. This guide aims to consolidate the available technical information on **Bindone** to serve as a valuable resource for researchers in chemistry and drug development.

Physical and Chemical Properties

The physical and chemical properties of **Bindone** are summarized in the tables below, providing a quick reference for key quantitative data.

Table 1: General and Physical Properties of Bindone

Property	Value	Reference
Molecular Formula	$C_{18}H_{10}O_3$	[1]
Molecular Weight	274.27 g/mol	[1]
Appearance	Yellowish solid	[1]
Melting Point	208-211 °C	[1]
Density	1.444 g/cm ³	[1]
CAS Number	1707-95-5	[1]

Table 2: Spectral Data of Bindone

Spectroscopic Technique	Key Peaks/Signals
¹ H NMR	Aromatic protons and a methylene group signal.
¹³ C NMR	Signals corresponding to carbonyl carbons, aromatic carbons, and a methylene carbon.
FTIR (cm ⁻¹)	Characteristic absorptions for C=O (carbonyl) and C=C (aromatic) stretching.
Mass Spectrometry	Molecular ion peak (M ⁺) corresponding to the molecular weight.

Note: Detailed, fully assigned spectral data for **Bindone** is not readily available in the public domain. The information in Table 2 is based on general knowledge of similar structures.

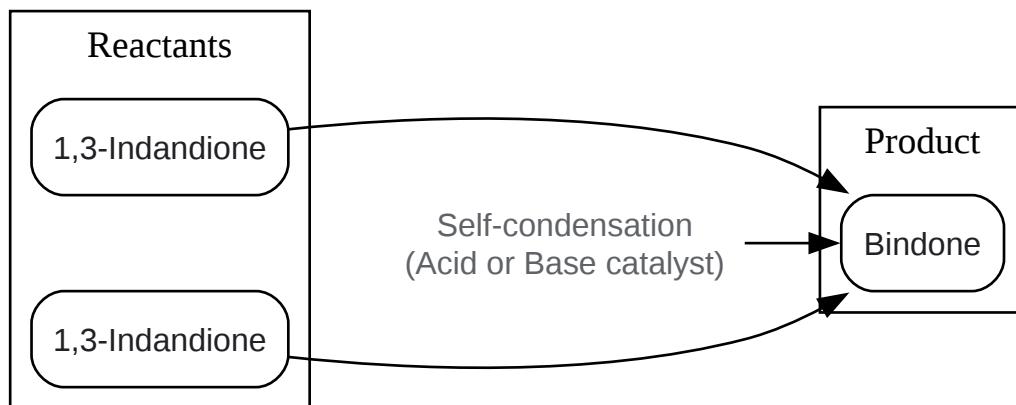
Synthesis of Bindone

Bindone is synthesized through the self-condensation of two equivalents of 1,3-indandione. This reaction can be catalyzed by either an acid or a base.[1]

General Experimental Protocol

A detailed, standardized experimental protocol for the synthesis of **Bindone** is not widely published. However, the general procedure involves the reaction of 1,3-indandione in the presence of a catalyst, followed by purification.

Reaction Scheme:



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Figure 1: General reaction scheme for the synthesis of **Bindone**.

Procedure Outline:

- Reaction Setup: 1,3-indandione is dissolved in a suitable solvent.
- Catalyst Addition: An acid (e.g., sulfuric acid) or a base (e.g., triethylamine, sodium acetate, or sodium hydride) is added to the solution.
- Reaction: The mixture is typically heated to facilitate the condensation reaction.
- Workup: The reaction mixture is cooled, and the crude product is isolated, often by filtration.

- Purification: The crude **Bindone** is purified, commonly by recrystallization from a suitable solvent system to yield the final product.

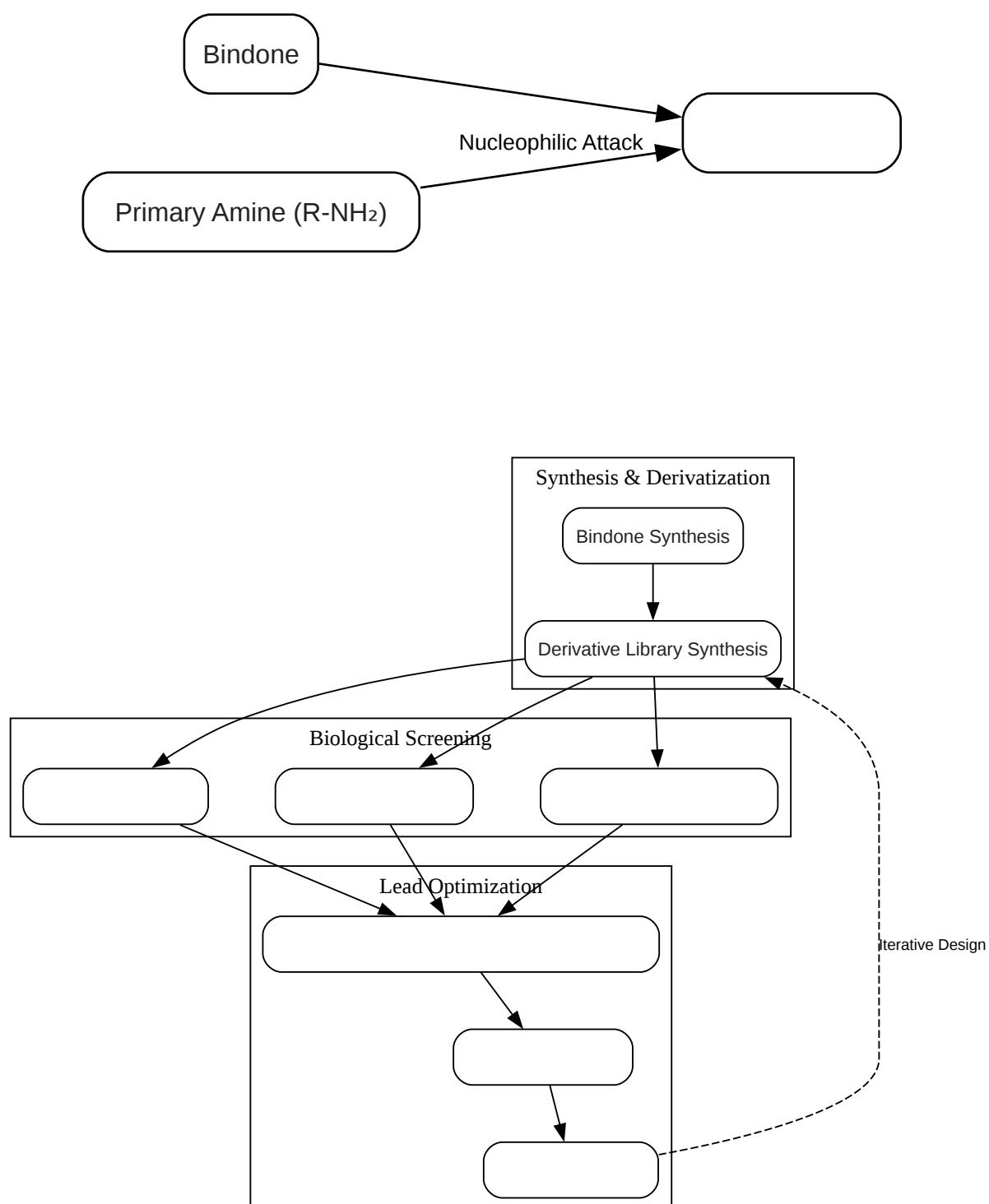
Note: The specific quantities of reactants, catalyst, solvent, reaction temperature, and time, as well as the optimal recrystallization solvent, would need to be determined empirically or sourced from more specialized literature.

Chemical Reactivity and Potential Applications

Bindone's chemical reactivity is primarily centered around its carbonyl groups and the conjugated system.

Reaction with Primary Amines

Bindone is known to react with primary amines, resulting in a color change. This reaction has been historically used for the qualitative detection of primary amines.^[1] The mechanism likely involves the nucleophilic attack of the primary amine on one of the carbonyl carbons of **Bindone**, leading to the formation of a colored adduct.



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References

- 1. Indane-1,3-Dione: From Synthetic Strategies to Applications - PMC [pmc.ncbi.nlm.nih.gov]
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